

# An In-depth Technical Guide to the Solubility of 4-Iodobutyl Benzoate

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## Compound of Interest

Compound Name: 4-Iodobutyl benzoate

Cat. No.: B100352

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This technical guide provides a comprehensive overview of the solubility of **4-iodobutyl benzoate**. Due to the current lack of publicly available quantitative solubility data for this compound, this document focuses on providing a detailed experimental protocol for determining its solubility in various solvents. The methodologies presented are based on well-established scientific principles for solubility testing.

## Physicochemical Properties of 4-Iodobutyl Benzoate

**4-Iodobutyl benzoate** is a benzoate ester. While specific experimental solubility data is not readily available, its structure suggests it is likely soluble in a range of organic solvents. General solubility rules indicate that large organic molecules with polar functional groups, like esters, tend to be more soluble in organic solvents than in water.

Property	Value	Source
Molecular Formula	C <sub>11</sub> H <sub>13</sub> IO <sub>2</sub>	PubChem[1]
Molecular Weight	304.12 g/mol	PubChem[1]
IUPAC Name	4-iodobutyl benzoate	PubChem[1]
CAS Number	19097-44-0	PubChem[1]

## Quantitative Solubility Data

As of the compilation of this guide, specific quantitative solubility data for **4-iodobutyl benzoate** in various solvents has not been published in readily accessible literature. Researchers are encouraged to use the experimental protocols outlined in this guide to generate this valuable data. The following table is provided as a template for presenting experimental findings.

Table 1: Template for Experimental Solubility Data of **4-Iodobutyl Benzoate**

Solvent	Temperature (°C)	Solubility (g/100 mL)	Solubility (mol/L)	Method
e.g., Ethanol	Shake-Flask			
e.g., Methanol	Shake-Flask			
e.g., Acetone	Shake-Flask			
e.g., Dichloromethane	Shake-Flask			
e.g., Water	Shake-Flask			
e.g., Phosphate Buffer (pH 7.4)	Shake-Flask			

## Experimental Protocol: Determination of Equilibrium Solubility using the Isothermal Shake-Flask Method

The isothermal shake-flask method is a widely recognized and reliable technique for determining the equilibrium solubility of a compound.<sup>[2][3]</sup> This method involves agitating an excess amount of the solid solute in a specific solvent at a constant temperature until equilibrium is achieved.

### 3.1. Materials and Equipment

- **4-Iodobutyl Benzoate** (solid)

- Selected solvents (e.g., ethanol, methanol, water, etc.)
- Volumetric flasks
- Analytical balance
- Orbital shaker with temperature control
- Centrifuge
- Syringe filters (e.g., 0.45  $\mu\text{m}$  PTFE or other suitable material)
- High-Performance Liquid Chromatography (HPLC) system with a UV detector or other suitable analytical instrument
- Vials for sample collection and analysis

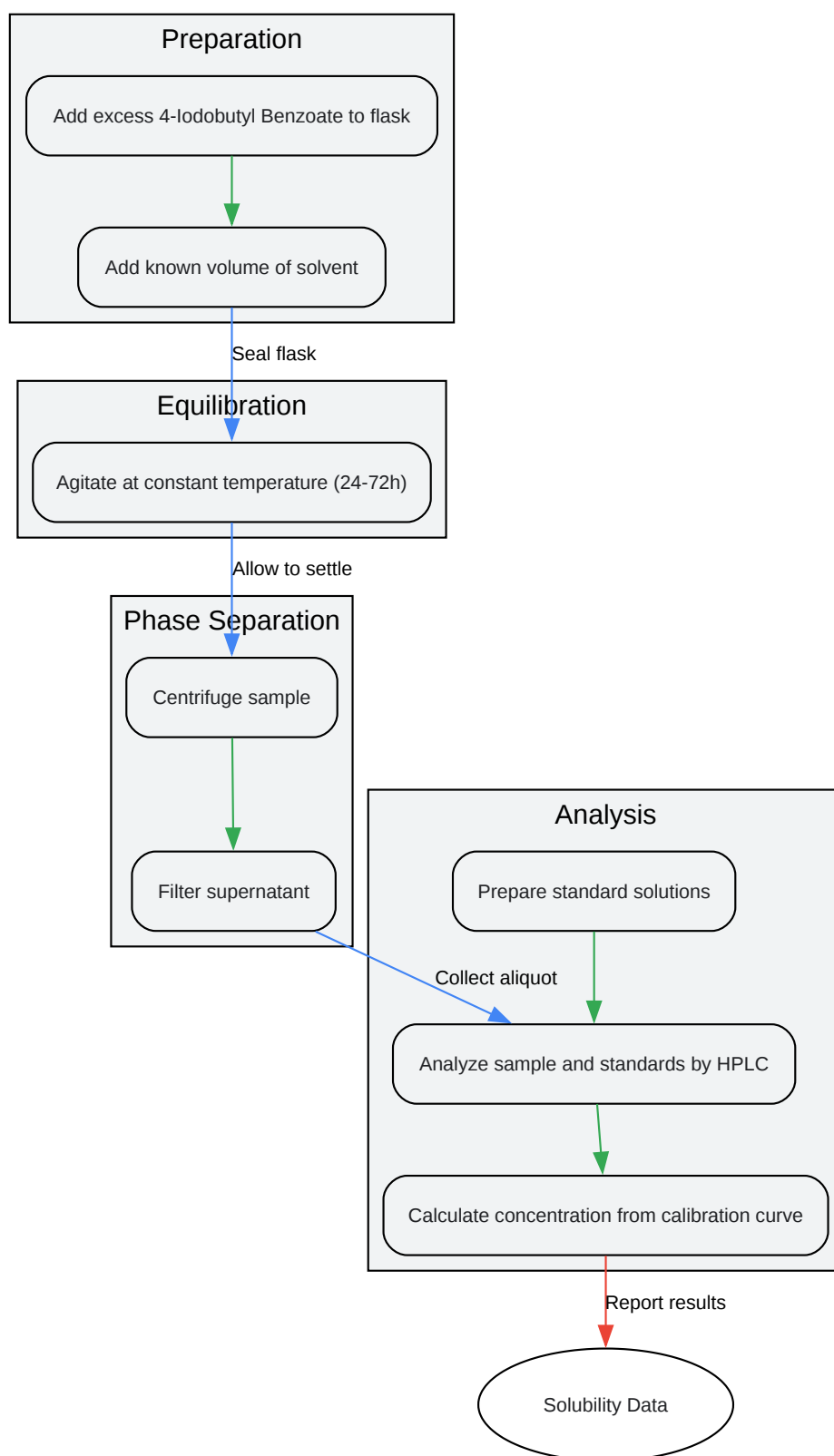
### 3.2. Procedure

- Preparation of the Saturated Solution:
  - Add an excess amount of solid **4-iodobutyl benzoate** to a series of flasks. A visual confirmation of undissolved solid should be present throughout the experiment.
  - Add a known volume of the desired solvent to each flask.
  - Securely seal the flasks to prevent solvent evaporation.
- Equilibration:
  - Place the flasks in an orbital shaker set to a constant temperature (e.g., 25 °C or 37 °C).
  - Agitate the flasks at a constant speed for a predetermined period (typically 24 to 72 hours) to ensure that equilibrium is reached. The agitation should be vigorous enough to keep the solid suspended.<sup>[2]</sup>
- Phase Separation:

- After the equilibration period, remove the flasks from the shaker and allow them to stand undisturbed to let the excess solid settle.
- To ensure complete removal of undissolved solids, centrifuge the samples.[3]
- Carefully withdraw an aliquot of the clear supernatant using a syringe and immediately filter it through a syringe filter into a clean vial. This step is crucial to prevent any solid particles from being included in the sample for analysis.
- Quantification of Dissolved Solute:
  - Prepare a series of standard solutions of **4-iodobutyl benzoate** of known concentrations in the same solvent.
  - Analyze the filtered supernatant and the standard solutions using a validated HPLC method. A reverse-phase C18 column is often suitable for such compounds.
  - Construct a calibration curve by plotting the analytical signal (e.g., peak area from HPLC) against the concentration of the standard solutions.
  - Determine the concentration of **4-iodobutyl benzoate** in the saturated solution by using the calibration curve.
- Data Reporting:
  - Express the solubility in appropriate units, such as g/100 mL or mol/L.
  - The experiment should be performed in triplicate to ensure the results are reproducible, and the average solubility with the standard deviation should be reported.

## Visualization of Experimental Workflow

The following diagram illustrates the key steps in the isothermal shake-flask method for determining the solubility of **4-iodobutyl benzoate**.



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Caption: Workflow for the Isothermal Shake-Flask Solubility Determination Method.

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## References

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